

# Thalrugosidine: A Technical Overview of its Chemical Properties and Biological Activities

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## Compound of Interest

Compound Name: *Thalrugosidine*

Cat. No.: *B1637404*

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## Introduction

**Thalrugosidine** is a bisbenzylisoquinoline alkaloid first isolated from *Thalictrum rugosum*. This technical guide provides a comprehensive overview of its chemical identifiers, and available data on its biological activities. The information is intended to support further research and development efforts related to this natural compound.

## Chemical Identifiers

A summary of the key chemical identifiers for **Thalrugosidine** is presented in Table 1. This data is crucial for the accurate identification and characterization of the compound in experimental settings.

| Identifier        | Value  | Source |
|-------------------|--|--------|
| CAS Number        | 33954-34-6   | [1]    |
| Molecular Formula | C <sub>38</sub> H <sub>42</sub> N <sub>2</sub> O <sub>7</sub>  | [2]    |
| Molecular Weight  | 638.7 g/mol  | [2]    |
| IUPAC Name        | (3S,22S)-10,11,16,27-tetramethoxy-4,21-dimethyl-13,29-dioxa-4,21-diazaheptacyclo[28.2.2.1 <sup>14</sup> ,18.1 <sup>24</sup> ,28.0 <sup>3</sup> ,8.0 <sup>7</sup> ,12.0 <sup>22</sup> ,36]hexatriaconta-1(33),7(12),8,10,14(36),15,17,24(35),25,27,30(34),31-dodecaen-15-ol | [2]    |
| Canonical SMILES  | <chem>CN1CCC2=CC(=C(C3=C2[C@@H]1CC4=CC(=C(C=C4)OC)OC5=CC=C(C[C@H]6C7=CC(=C(C(=C7CCN6C)O3)OC)OC)C=C5)O)OC</chem>  | [2]    |
| InChI             | InChI=1S/C38H42N2O7/c1-39-16-14-26-27-21-33(44-5)37(45-6)36(26)47-38-34-24(20-32(43-4)35(38)41)13-15-40(2)29(34)18-23-9-12-30(42-3)31(19-23)46-25-10-7-22(8-11-25)17-28(27)39/h7-12,19-21,28-29,41H,13-18H2,1-6H3/t28-,29-/m0/s1   | [2]    |
| InChIKey          | NVIHKJYGMWNYEP-VMPREFPWSA-N  | [2]    |
| PubChem CID       | 5321920  | [2]    |

# Biological Activities and Potential Signaling Pathways

**Thalrugosidine** has been reported to exhibit antimicrobial and antileishmanial activities.[2][3] As a bisbenzylisoquinoline alkaloid, its mechanism of action may involve the modulation of key cellular signaling pathways. While the specific pathways affected by **Thalrugosidine** are not yet fully elucidated, related compounds in this class are known to influence pathways such as NF-κB, which plays a central role in inflammation and immune responses.

The diagram below illustrates a hypothetical workflow for investigating the anti-inflammatory and antimicrobial effects of **Thalrugosidine**, potentially through the inhibition of the NF-κB signaling pathway.

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## References

- 1. CN102626448A - Method for extracting total alkaloids from thalictrum plants - Google Patents [patents.google.com]
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- 3. Cardiovascular pharmacological effects of bisbenzylisoquinoline alkaloid derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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